

# TMP195 stability in solution and long-term storage

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## Compound of Interest

Compound Name: TMP195

Cat. No.: B15587253

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## Technical Support Center: TMP195

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability in solution and long-term storage of **TMP195**.

## Frequently Asked Questions (FAQs)

1. What is the recommended method for storing **TMP195** powder?

For optimal long-term stability, **TMP195** in its solid (powder) form should be stored at -20°C for up to 3-4 years.<sup>[1][2][3][4]</sup> Storage at 4°C is suitable for shorter periods, up to 2 years.<sup>[1][3]</sup> Some suppliers also recommend storing the desiccated solid powder at 4°C for extended shelf life.<sup>[5]</sup>

2. How should I prepare and store **TMP195** stock solutions?

It is recommended to prepare a concentrated stock solution of **TMP195** in anhydrous DMSO.<sup>[2]</sup> Solubility in DMSO can reach up to 100 mg/mL (219.10 mM).<sup>[1][3]</sup> For long-term storage, aliquot the DMSO stock solution into single-use vials to avoid repeated freeze-thaw cycles and store at -80°C, which should maintain stability for up to 2 years.<sup>[1][2][3]</sup> For shorter-term storage, -20°C is acceptable for up to 1 year.<sup>[1][2][3]</sup> It is crucial to use fresh, anhydrous DMSO, as moisture can reduce the solubility of **TMP195**.<sup>[2]</sup>

### 3. What is the solubility of **TMP195** in different solvents?

**TMP195** exhibits varying solubility in different solvents. The following table summarizes the solubility data from various sources.

Solvent	Solubility
DMSO	Up to 100 mg/mL (219.10 mM)[1][3]
Ethanol	91 mg/mL[2]
DMF	10 mg/mL[4]
PBS (pH 7.2)	0.2 mg/mL[4]
Water	Insoluble[2]

### 4. How do I prepare **TMP195** for in vivo experiments?

Several solvent systems can be used to prepare **TMP195** for in vivo administration. The choice of vehicle depends on the route of administration and the desired concentration. Here are a few examples:

- For a clear solution: A mixture of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline can achieve a solubility of  $\geq 3$  mg/mL.[1][3]
- For a clear solution: A mixture of 10% DMSO and 90% corn oil can also yield a clear solution with a solubility of  $\geq 3$  mg/mL.[1][3]
- For a suspended solution: A mixture of 10% DMSO and 90% (20% SBE- $\beta$ -CD in saline) results in a suspended solution at 3 mg/mL.[1][3]
- For a suspended solution: A combination of 15% Cremophor EL and 85% Saline can yield a suspended solution of 8.33 mg/mL.[1]

It is recommended to prepare these solutions fresh and use them immediately for optimal results.[2] If precipitation occurs, gentle heating and/or sonication can help in dissolution.[3]

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation of TMP195 in cell culture medium	The DMSO stock solution was not sufficiently warmed before use. The final concentration of DMSO in the medium is too low to maintain solubility.	Ensure the DMSO stock solution is completely thawed and at room temperature before adding to the medium. Pre-warm the cell culture medium to 37°C. When diluting, add the TMP195 stock solution to the medium dropwise while gently vortexing. Avoid introducing a high concentration of the compound into a small volume of medium.
Inconsistent experimental results	Degradation of TMP195 due to improper storage or repeated freeze-thaw cycles of the stock solution.	Aliquot the stock solution into single-use volumes to minimize freeze-thaw cycles. Store aliquots at -80°C for long-term stability. Always use fresh dilutions for experiments.
Difficulty dissolving TMP195 powder	The solvent may not be of high enough purity (e.g., contains water).	Use anhydrous, high-purity solvents. For DMSO, use a newly opened bottle to avoid moisture absorption. <sup>[2]</sup> Gentle warming or sonication can aid in dissolving the compound. <sup>[3]</sup>

## Experimental Protocols

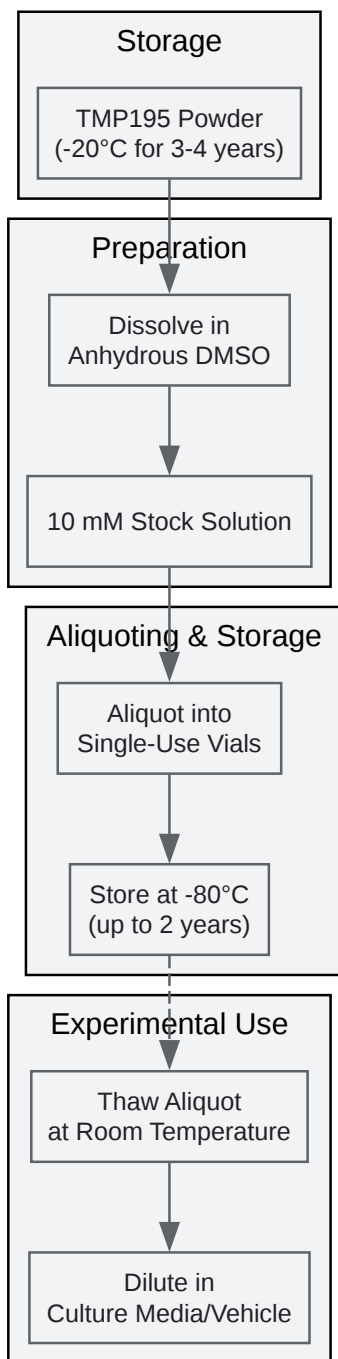
### Preparation of a 10 mM **TMP195** Stock Solution in DMSO

- Materials: **TMP195** powder (Molecular Weight: 456.42 g/mol ), anhydrous DMSO, sterile microcentrifuge tubes.

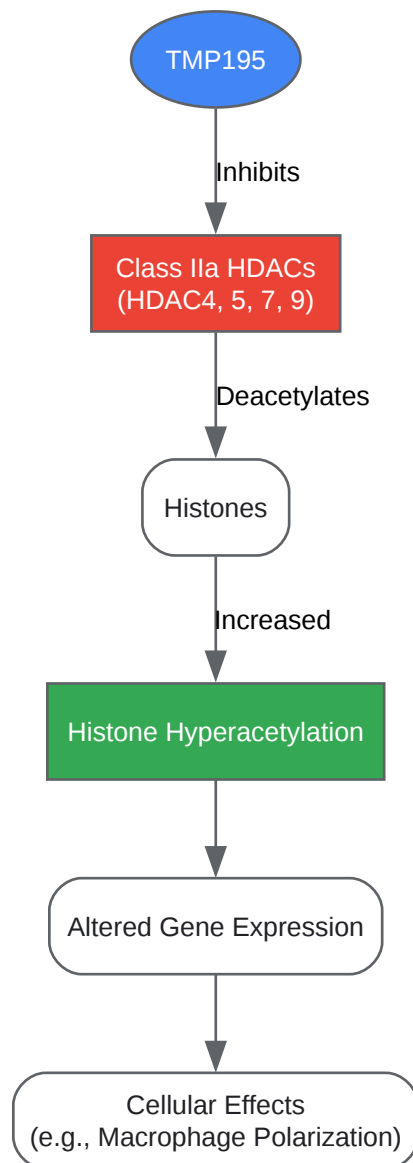
- Procedure:
  - Allow the **TMP195** powder vial to equilibrate to room temperature before opening to prevent condensation.
  - Weigh the desired amount of **TMP195** powder. For 1 mL of a 10 mM solution, you will need 4.56 mg of **TMP195**.
  - Add the appropriate volume of anhydrous DMSO to the **TMP195** powder.
  - Vortex the solution until the **TMP195** is completely dissolved. Gentle warming or sonication may be used to facilitate dissolution.<sup>[3]</sup>
  - Aliquot the stock solution into smaller, single-use volumes in sterile tubes.
  - Store the aliquots at -80°C for long-term storage (up to 2 years).<sup>[1][3]</sup>

## Visualizations

## Workflow for TMP195 Solution Preparation

[Click to download full resolution via product page](#)Caption: Workflow for preparing and storing **TMP195** solutions.

## TMP195 Mechanism of Action



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Caption: Signaling pathway of Class IIa HDAC inhibition by **TMP195**.

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Email: [info@benchchem.com](mailto:info@benchchem.com)